

2-Amino-2-methylpropanamide safety and handling precautions

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Compound of Interest

Compound Name: 2-Amino-2-methylpropanamide

Cat. No.: B190125

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An In-depth Technical Guide to the Safety and Handling of **2-Amino-2-methylpropanamide**

Introduction

2-Amino-2-methylpropanamide, with the CAS number 16252-90-7, is a chemical compound utilized in various research and development applications.^[1] As a derivative of an amino acid, it serves as a building block in the synthesis of more complex molecules.^[2] Given its application in laboratory settings, a thorough understanding of its safety profile and proper handling procedures is critical for the protection of researchers, scientists, and drug development professionals. This guide provides a comprehensive overview of the known hazards, handling precautions, and emergency procedures associated with **2-Amino-2-methylpropanamide**.

Hazard Identification

While specific GHS classification data for **2-Amino-2-methylpropanamide** is not consistently available across all sources, related compounds and available safety data sheets (SDS) for similar structures indicate potential hazards.^{[1][3]} For instance, the SDS for **2-Amino-2-methylpropanamide** from some suppliers indicates it is classified as causing severe skin burns and eye damage.

Table 1: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H314	Causes severe skin burns and eye damage.
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection.
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P310		Immediately call a POISON CENTER or doctor/physician.

Note: This information is based on available supplier data and may not be exhaustive. Always refer to the specific Safety Data Sheet provided by the supplier.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Amino-2-methylpropanamide** is presented below.

Table 2: Physical and Chemical Properties of **2-Amino-2-methylpropanamide**

Property	Value	Source
CAS Number	16252-90-7	[1] [3] [4]
Molecular Formula	C4H10N2O	[3] [4]
Molecular Weight	102.14 g/mol	[1] [4]
Synonyms	2-methylalaninamide, 2-Amino-2-methylpropionamide	[4]
Physical Form	Solid	
Storage Temperature	2-8°C, under inert atmosphere	

Toxicological Information

Detailed toxicological data for **2-Amino-2-methylpropanamide** is limited in the provided search results. However, information on related compounds like 2-Amino-2-methyl-1-propanol suggests potential for irritation. For 2-Amino-2-methyl-1-propanol, the oral LD50 in rats is 2900 mg/kg and in mice is 2.15 g/kg.[\[5\]](#)[\[6\]](#) It is noted as causing skin irritation and serious eye damage.[\[5\]](#)[\[7\]](#)

Table 3: Acute Toxicity Data for Related Compounds

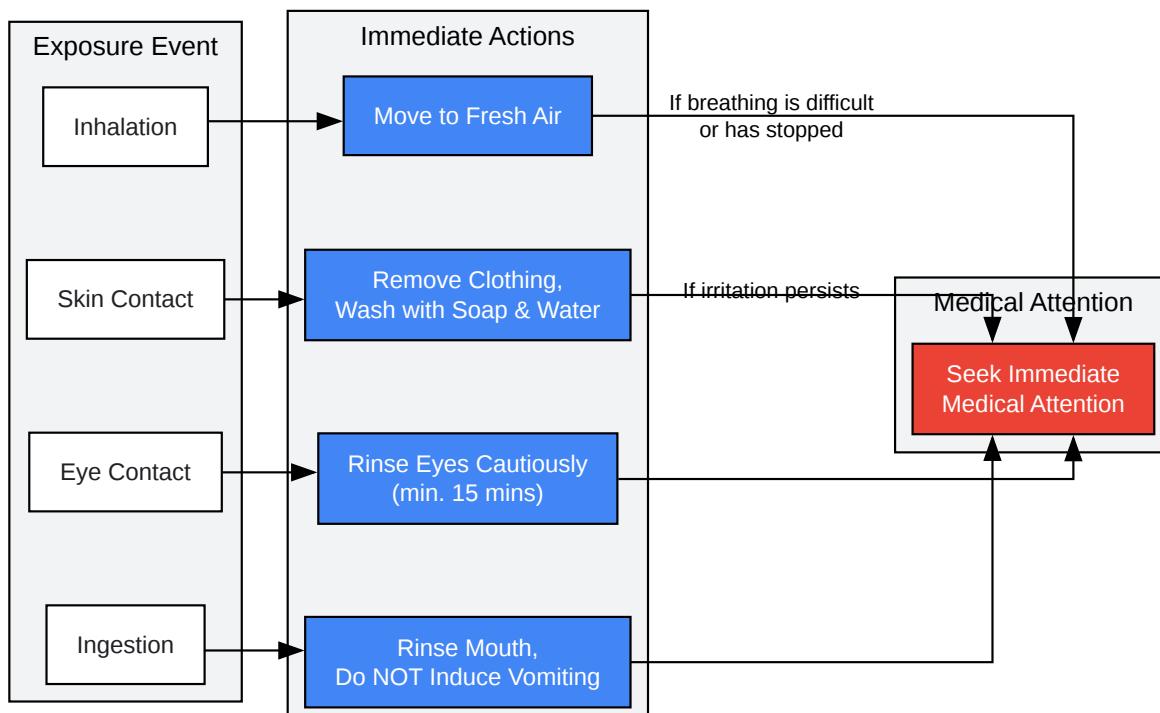
Compound	Route	Species	Value
2-Amino-2-methyl-1-propanol	Oral	Rat	LD50 = 2900 mg/kg [6]
2-Amino-2-methyl-1-propanol	Oral	Mouse	LD50 = 2.15 g/kg [5]
2-Amino-2-methyl-1-propanol	Dermal	Rabbit	LD50 > 2000 mg/kg [6] [8]

First-Aid Measures

In the event of exposure to **2-Amino-2-methylpropanamide**, immediate action is crucial. The following are general first-aid guidelines based on available SDS for this and structurally similar

chemicals.

- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1][9]
- Following Skin Contact: Immediately take off contaminated clothing.[9] Wash off with soap and plenty of water.[1] Consult a doctor.
- Following Eye Contact: Rinse cautiously with pure water for at least 15 minutes, also under the eyelids.[1][8] Remove contact lenses if present and easy to do.[8] Seek immediate medical attention.
- Following Ingestion: Rinse mouth with water. Do not induce vomiting.[1][9] Never give anything by mouth to an unconscious person.[1] Call a doctor or Poison Control Center immediately.[1][9]



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Caption: General first-aid response workflow for chemical exposure.

Firefighting Measures

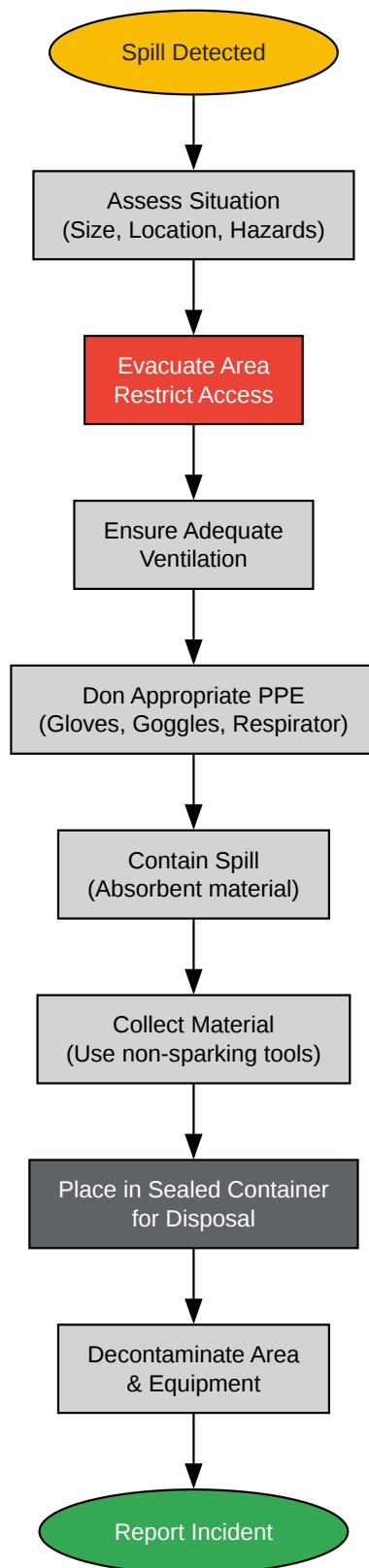
In case of a fire involving **2-Amino-2-methylpropanamide**, the following measures should be taken:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[[1](#)][[10](#)]
- Specific Hazards Arising from the Chemical: During a fire, toxic fumes and hazardous combustion products such as carbon oxides and nitrogen oxides (NOx) may be released.[[7](#)][[11](#)]
- Advice for Firefighters: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[[1](#)][[7](#)]

Accidental Release Measures

Proper procedures must be followed in the event of a spill to prevent exposure and environmental contamination.

- Personal Precautions: Use personal protective equipment. Avoid dust formation and breathing vapors, mist, or gas.[[1](#)][[7](#)] Ensure adequate ventilation.[[1](#)] Evacuate personnel to safe areas and keep people away from and upwind of the spill.[[1](#)][[9](#)]
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so.[[1](#)] Do not let the chemical enter drains, as it may be harmful to aquatic life.[[7](#)][[12](#)]
- Methods for Containment and Cleaning Up: Collect the spilled material and arrange for disposal.[[1](#)] Methods like sweeping up or shoveling into suitable, closed containers are recommended.[[7](#)][[12](#)] Avoid creating dust.[[7](#)] Use spark-proof tools and explosion-proof equipment if applicable.[[1](#)]



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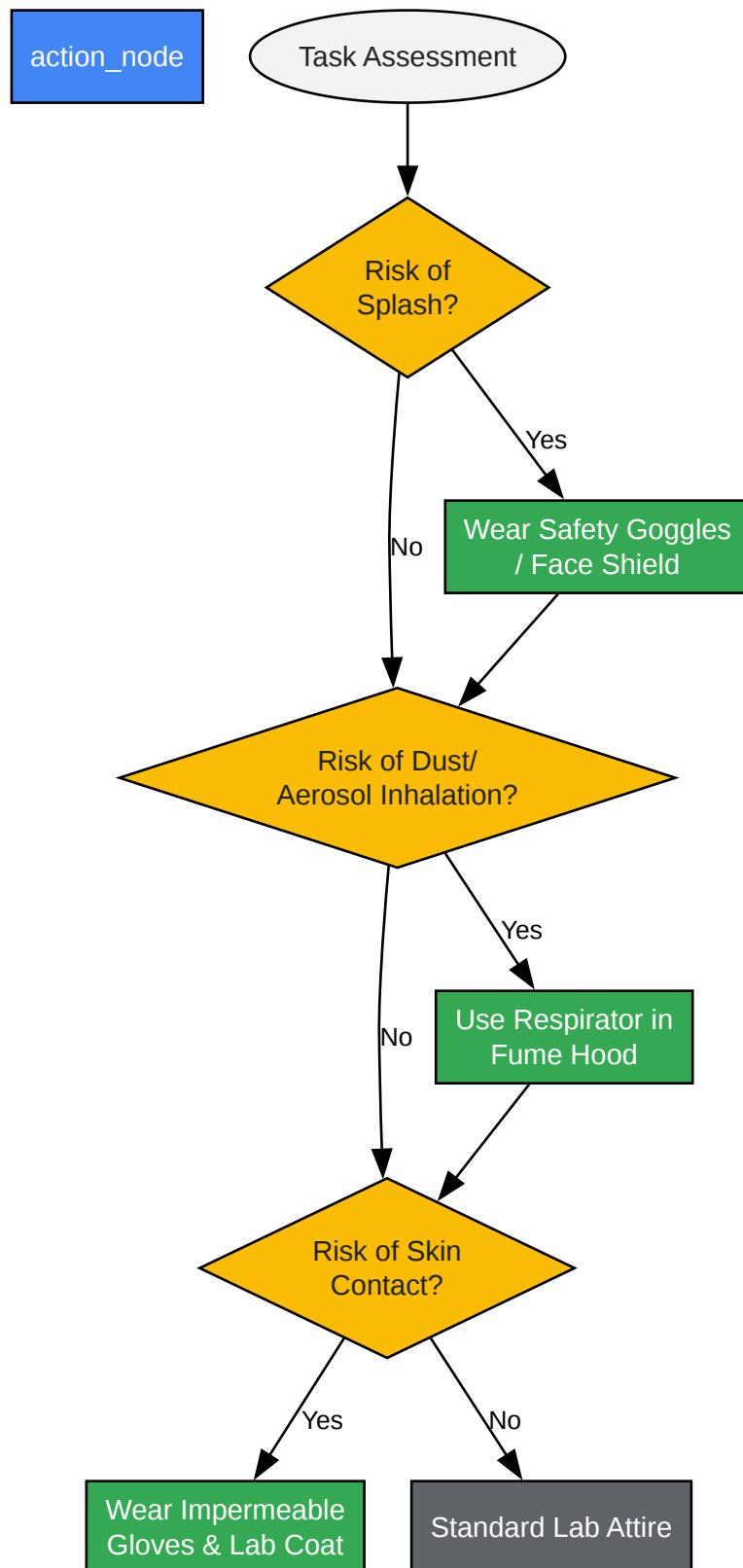
Caption: Step-by-step workflow for responding to a chemical spill.

Handling and Storage

- Precautions for Safe Handling: Handle in a well-ventilated place.[1] Wear suitable protective clothing.[1] Avoid contact with skin and eyes and avoid the formation of dust and aerosols.[1] [7] Use non-sparking tools and prevent fire caused by electrostatic discharge.[1]
- Conditions for Safe Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[1][8] The recommended storage temperature is between 2-8°C in an inert atmosphere. Store apart from incompatible materials.[1]

Exposure Controls and Personal Protection

- Engineering Controls: Work in a well-ventilated area. Using a chemical fume hood is preferable.[5] An eyewash station and safety shower should be readily available in the immediate work area.[5]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[5][7]
 - Skin Protection: Wear suitable protective gloves (e.g., chemical impermeable gloves) and a lab coat or other protective clothing.[1][5]
 - Respiratory Protection: If ventilation is inadequate or dust/aerosols are generated, wear a NIOSH-approved respirator.[5]

[Click to download full resolution via product page](#)**Caption:** Decision workflow for selecting appropriate PPE.

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[12][13]
- Conditions to Avoid: Avoid dust formation.[1] For related compounds, heat, sparks, flames, and other sources of ignition should be avoided.[8][13]
- Incompatible Materials: Strong oxidizing agents and acids are generally incompatible with amino compounds.[8][13]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products include carbon oxides and nitrogen oxides.[11][13]

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the safety and handling of **2-Amino-2-methylpropanamide** were not available in the initial search results. The information provided herein is aggregated from Safety Data Sheets and chemical database entries. The following is a generalized protocol for handling the compound in a research setting, based on the compiled safety data.

General Laboratory Handling Protocol

- Preparation:
 - Before handling, thoroughly review the supplier-specific Safety Data Sheet (SDS).
 - Ensure the work area, typically a chemical fume hood, is clean and operational.[5]
 - Verify that an eyewash station and safety shower are accessible and unobstructed.[5]
 - Assemble all necessary equipment and reagents before starting the experiment.
- Personal Protective Equipment (PPE):
 - Don all required PPE as determined by the PPE selection workflow (Section 9.0), including, at a minimum, a lab coat, safety goggles, and chemical-resistant gloves.[1][5]

- Handling the Compound:
 - Perform all manipulations of solid **2-Amino-2-methylpropanamide** within a fume hood to minimize inhalation exposure.[5]
 - When weighing the solid, use a balance inside the hood or a vented balance enclosure.
 - Avoid creating dust during transfer.[1][7] Use appropriate tools like a spatula.
 - If making solutions, add the solid to the solvent slowly to avoid splashing.
 - Keep containers tightly closed when not in use.[1]
- Cleanup and Waste Disposal:
 - Wipe down the work surface with an appropriate solvent to decontaminate it after the procedure is complete.
 - Dispose of contaminated materials (e.g., gloves, weighing paper, pipette tips) in a designated, sealed hazardous waste container.
 - Unused or waste **2-Amino-2-methylpropanamide** must be disposed of as hazardous chemical waste in accordance with institutional and local regulations.
- Emergency Procedures:
 - In case of a spill, immediately follow the spill response workflow (Section 7.0).
 - In case of personal exposure, follow the first-aid measures (Section 5.0) and seek medical attention.

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